

Personal protective equipment for handling Cilastatin (sodium)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cilastatin (sodium)

Cat. No.: B13404390

[Get Quote](#)

Essential Safety and Handling Guide for Cilastatin (Sodium)

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Cilastatin (sodium)** in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure research environment.

Personal Protective Equipment (PPE)

When handling **Cilastatin (sodium)**, a comprehensive approach to personal protection is necessary to minimize exposure. The following PPE is required:

- **Eye Protection:** Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards are essential to protect against dust particles and splashes.^{[1][2]} Contact lenses can absorb irritants and should be avoided when handling this compound.^[3]
- **Hand Protection:** Wear chemical-impermeable gloves, such as light-weight rubber gloves.^[1] ^[3] Gloves must be inspected for integrity before each use.^{[1][2]} After handling, hands should be thoroughly washed with soap and water.^{[1][3]}
- **Respiratory Protection:** In situations where dust may be generated, a dust respirator should be used.^[3] For higher exposure risks, a full-face respirator or a powered air-purifying

respirator (PAPR) may be necessary.[1][3]

- Protective Clothing: A lab coat or protective garment is required.[4] For tasks with a higher risk of exposure, impervious protective clothing should be worn.[3]

Quantitative Data Summary	
Oral LD50 (rat)	>10000 mg/kg[3]
Subcutaneous LD50 (rat)	>10000 mg/kg[3]
Intravenous LD50 (rat)	5027 mg/kg[3]
Oral LD50 (mouse)	>10000 mg/kg[3]
Subcutaneous LD50 (mouse)	>10000 mg/kg[3]
Intravenous LD50 (mouse)	6786 mg/kg[3]
US OSHA PEL (Respirable fraction)	5 mg/m ³ [3]
US OSHA PEL (Total dust)	15 mg/m ³ [3]
US - Hawaii Air Contaminant Limits (Total dust)	10 mg/m ³ [3]
US - Oregon Permissible Exposure Limits (Total dust)	10 mg/m ³ [3]

Operational Plan for Safe Handling

A systematic approach to handling **Cilastatin (sodium)** from receipt to disposal is crucial for laboratory safety.

1. Receiving and Storage:

- Upon receipt, inspect containers for damage or leaks.
- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[1][3]
- Keep away from incompatible materials, such as strong oxidizing agents, to prevent ignition risks.[3]

- Protect containers from physical damage.[3]

2. Handling and Preparation:

- All handling should occur in a well-ventilated area, preferably within a laboratory fume hood.
[2][3]
- Limit all unnecessary personal contact with the material.[3]
- Avoid generating dust.[1][3] Use dry clean-up procedures if dust is created.[3]
- Do not eat, drink, or smoke in areas where **Cilastatin (sodium)** is handled.[3]

3. Spill Management:

- Minor Spills:
 - Clean up spills immediately.[3]
 - Wear impervious gloves and safety glasses.[3]
 - Use dry clean-up procedures and avoid generating dust.[3]
 - Sweep or vacuum the spilled material and place it in a clean, dry, sealable, and labeled container for disposal.[3]
- Major Spills:
 - Evacuate the area and move upwind.[3]
 - Alert emergency responders, providing the location and nature of the hazard.[3]
 - Control personal contact by using appropriate protective equipment, including a dust respirator.[3]
 - Prevent the spillage from entering drains, sewers, or water courses.[3]
 - Contain and recover the product wherever possible.[3]

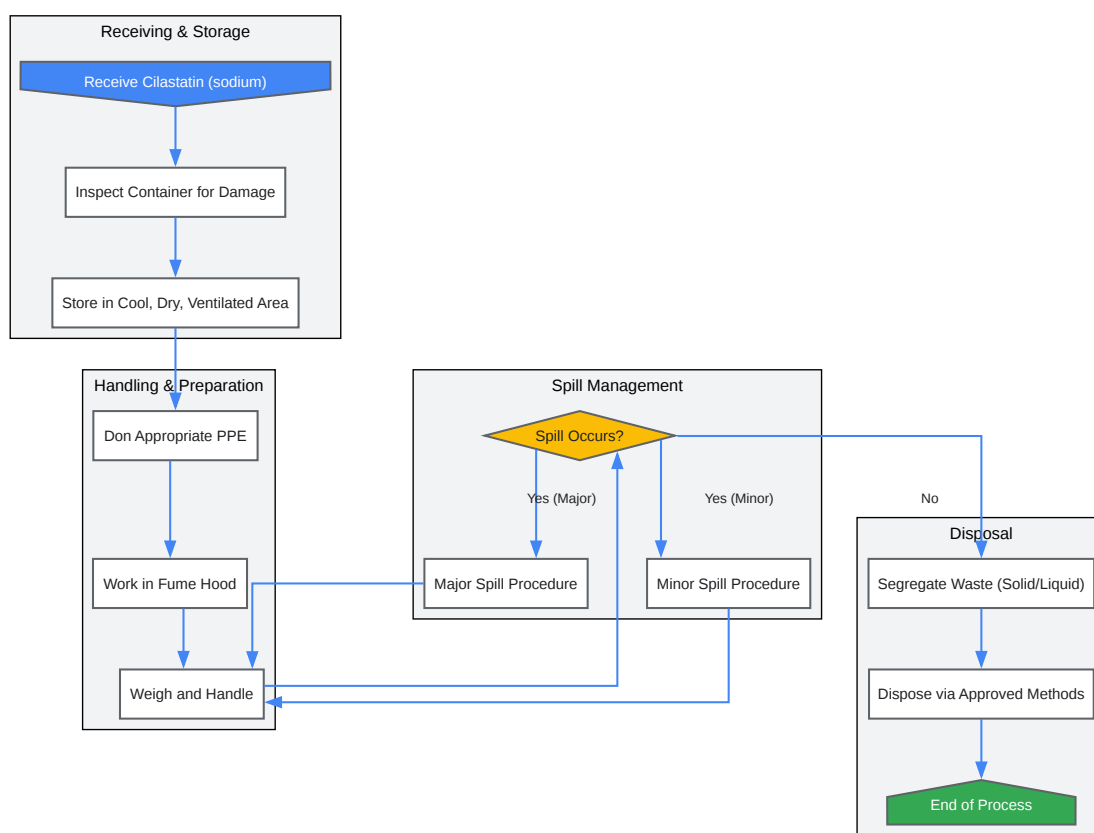
Disposal Plan

Proper disposal of **Cilastatin (sodium)** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Collect all solid waste contaminated with **Cilastatin (sodium)**, including unused product and contaminated labware, in a designated and clearly labeled hazardous waste container.[\[4\]](#)
 - Liquid waste containing **Cilastatin (sodium)** should be collected in a separate, compatible, and clearly labeled hazardous waste container.[\[4\]](#)
- Disposal Procedure:
 - All waste must be handled in accordance with local, state, and federal regulations.[\[3\]](#)
 - Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.
 - Options may include incineration at an approved site or removal by a licensed chemical destruction company.[\[1\]](#)[\[2\]](#)
 - Contaminated packaging should be triple-rinsed (or equivalent) before recycling or disposal in a sanitary landfill.[\[1\]](#)

Visualizing the Safe Handling Workflow

To further clarify the operational procedures, the following diagram illustrates the logical flow for the safe handling and disposal of **Cilastatin (sodium)**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Cilastatin (sodium)**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. cleanchemlab.com [cleanchemlab.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Cilastatin (sodium)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13404390#personal-protective-equipment-for-handling-cilastatin-sodium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com